

Application Notes and Protocols for In Vitro Enzyme Inhibition Assay with Leucylarginylproline

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Compound of Interest

Compound Name: **Leucylarginylproline**

Cat. No.: **B10799703**

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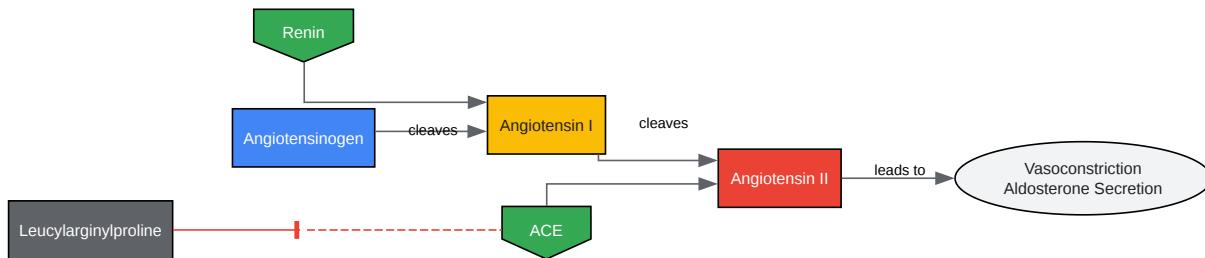
For Researchers, Scientists, and Drug Development Professionals

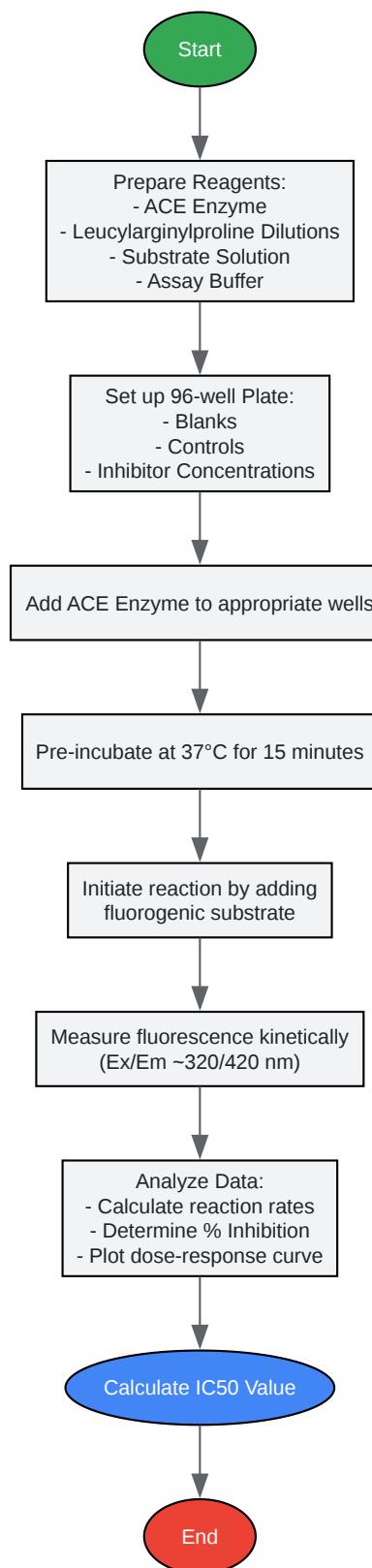
Introduction

Leucylarginylproline (Leu-Arg-Pro) is a tripeptide that has been identified as an inhibitor of Angiotensin-Converting Enzyme (ACE). ACE is a key zinc metalloprotease in the Renin-Angiotensin System (RAS), which plays a critical role in the regulation of blood pressure and cardiovascular homeostasis. By converting angiotensin I to the potent vasoconstrictor angiotensin II and inactivating the vasodilator bradykinin, ACE activity directly influences blood pressure. Inhibition of ACE is a well-established therapeutic strategy for the management of hypertension and other cardiovascular disorders. These application notes provide a detailed protocol for an in vitro assay to characterize the inhibitory activity of **Leucylarginylproline** against ACE.

Signaling Pathway of the Renin-Angiotensin System (RAS)

The diagram below illustrates the central role of Angiotensin-Converting Enzyme (ACE) in the Renin-Angiotensin System. **Leucylarginylproline** exerts its effect by inhibiting ACE, thereby blocking the conversion of Angiotensin I to Angiotensin II.



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